

commercial sources of dibenzyltoluene mixtures Marlotherm SH Jarytherm

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Compound Focus: 2,3-Dibenzyltoluene

CAS No.: 53585-53-8

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Commercial Sources and Primary Applications

Commercial Product	Manufacturer / Supplier	Primary Application	Key Characteristics
Marlotherm SH	Sasol (formerly), now supplied by Eastman; distributed by companies like Global Heat Transfer [1] [2]	Heat transfer fluid and LOHC [1] [2]	Mixture of dibenzyltoluene isomers; high flash point; liquid at low temperatures [2]
Jarytherm	Arkema [1]	Heat transfer fluid and LOHC [1]	Mixture of dibenzyltoluene isomers and other related compounds [1]

Typical Physical and Chemical Properties

The following table consolidates typical property data for these mixtures, with Marlotherm SH data available from a commercial distributor [2].

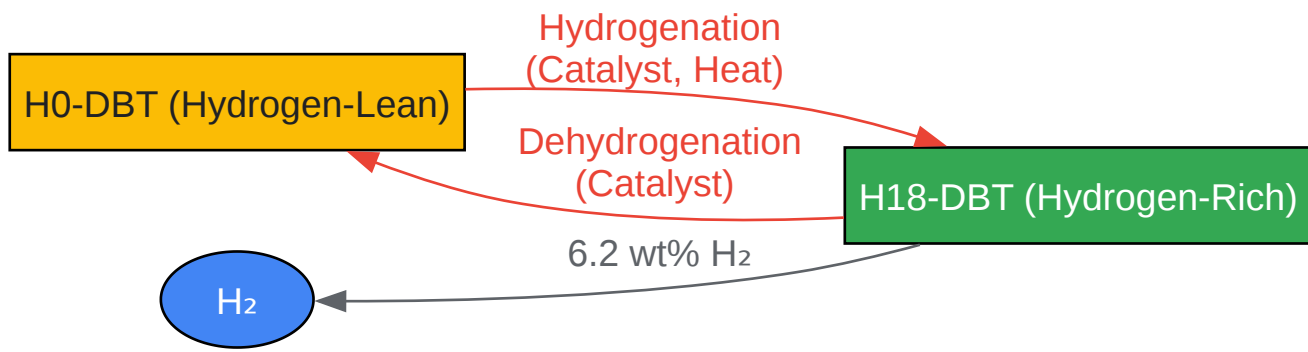
Parameter	Unit	Value / Range (for Marlotherm SH)
Appearance	-	Liquid, clear
Density @ 20°C	g/cm ³	1.04 - 1.05
Viscosity @ 20°C	cSt	42 - 52
Boiling Point	°C	385 - 395
Pour Point	°C	< -34
Flash Point	°C	~200
Autoignition Temperature	°C	~500
Typical Operating Range	°C	-5 to 350
Permissible Heater Film Temperature	°C	380

Chemical Composition and LOHC Function

Both Marlotherm SH and Jarytherm are not pure substances but complex isomeric mixtures.

- **Complex Isomeric Mixtures:** The base fluid (H0-DBT) is a synthesis product of the Friedel-Crafts reaction between toluene and benzyl chloride, resulting in a mixture of many different **dibenzyltoluene (DBT)** isomers as well as some **benzylbenzyltoluene (BBT)** compounds [1].
- **LOHC Functionality:** As LOHCs, these mixtures can be reversibly hydrogenated and dehydrogenated. The hydrogen-lean form (H0-DBT) can store hydrogen through a catalytic reaction, becoming the hydrogen-rich form (H18-DBT). This process allows the fluid to function as a hydrogen storage medium [1] [3].

The diagram below illustrates this reversible hydrogen storage cycle and the associated chemical transformation.



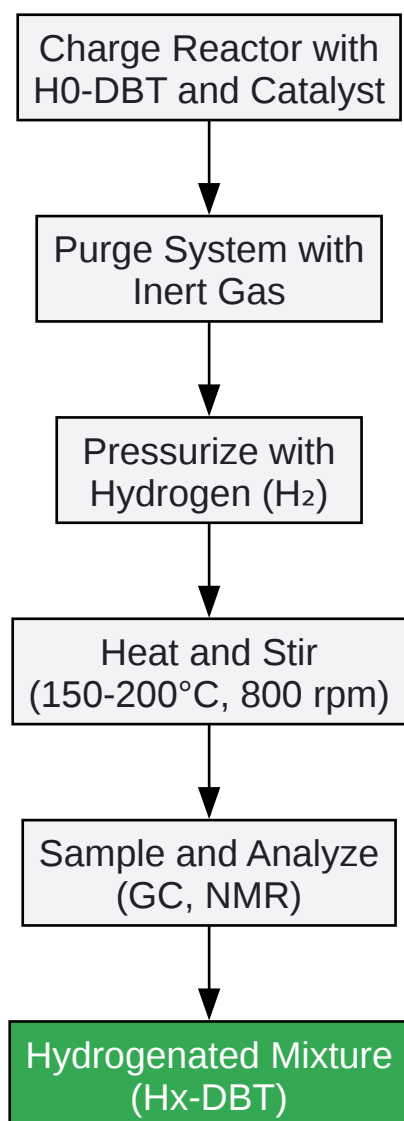
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Figure: The reversible hydrogen storage cycle of dibenzyltoluene-based LOHC systems.

Experimental Protocol: Hydrogenation of H0-DBT

The hydrogenation of H0-DBT is a key process for hydrogen storage. Below is a generalized experimental protocol based on research studies [3].

Experimental Setup



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Figure: A generalized workflow for the catalytic hydrogenation of H0-DBT.

- **Materials:**

- **Reactants:** Commercial H0-DBT mixture (e.g., Marlotherm SH or Jarytherm).
- **Catalysts:** Commonly used catalysts include **0.5-5% Ru/Al₂O₃**, **0.3-5% Pt/Al₂O₃**, **5% Pd/Al₂O₃**, or **Raney-Ni** [3].

- **Equipment:** A pressurized batch reactor (e.g., 300 cm³) equipped with a heating system, temperature and pressure sensors, a gas inlet, and a magnetic stirrer [3].
- **Procedure:**
 - **Reactor Charging:** Load a specified mass of H0-DBT and catalyst into the reactor [3].
 - **System Purging:** Purge the reactor with an inert gas like nitrogen to remove air [3].
 - **Pressurization:** Pressurize the reactor with hydrogen gas. Studies have been conducted at initial pressures around **0.8 - 0.9 MPa** [3].
 - **Reaction Initiation:** Begin heating the reactor and start the magnetic stirrer. Reaction temperatures are typically studied in the range of **120°C to 270°C**, depending on the catalyst used [3]. A stirrer speed of **800 rpm** is typical to eliminate mass transfer limitations [3].
 - **Monitoring & Sampling:** The reaction can be monitored by tracking hydrogen uptake. Periodically, small liquid samples can be taken from the reactor to analyze the degree of hydrogenation [3].
- **Analysis of Hydrogenation Degree:**
 - **Fast GC-FID:** A fast Gas Chromatography with Flame Ionization Detection (GC-FID) method can be used to separate and quantify the different hydrogenation families (H0-, H6-, H12-, H18-DBT). The **Degree of Hydrogenation (DoH)** can then be calculated based on their relative quantities [1].
 - **NMR:** Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy can also be used to determine the DoH by following the disappearance of aromatic hydrogen signals [1].

Key Insights for Researchers

- **Isomer Reactivity Matters:** The different isomers in the commercial mixture have varying reactivities during hydrogenation [1]. For precise kinetic studies, understanding the specific composition is crucial.
- **Catalyst Dictates Conditions:** The optimal temperature for hydrogenation is highly dependent on the catalyst. For instance, **Ru- and Rh-based catalysts** are more active at lower temperatures (~**150-180°C**), whereas **Pt- and Pd-based catalysts** require higher temperatures (>**200-240°C**) [3].
- **Viscosity is a Practical Consideration:** The fully hydrogenated form (H18-DBT) has high viscosity, which can be a challenge for pumping, especially at low temperatures. Research shows that formulating mixtures with benzyltoluene-based LOHCs can significantly reduce viscosity while maintaining good performance [4].

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